

# N,N'-Bis(3-triethoxysilylpropyl)thiourea

## molecular weight and formula

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### Compound of Interest

Compound Name: *N,N'-Bis(3-triethoxysilylpropyl)thiourea*

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## In-Depth Technical Guide: N,N'-Bis(3-triethoxysilylpropyl)thiourea

This guide provides the fundamental molecular and structural information for **N,N'-Bis(3-triethoxysilylpropyl)thiourea**, a chemical compound relevant to researchers and scientists in materials science and drug development.

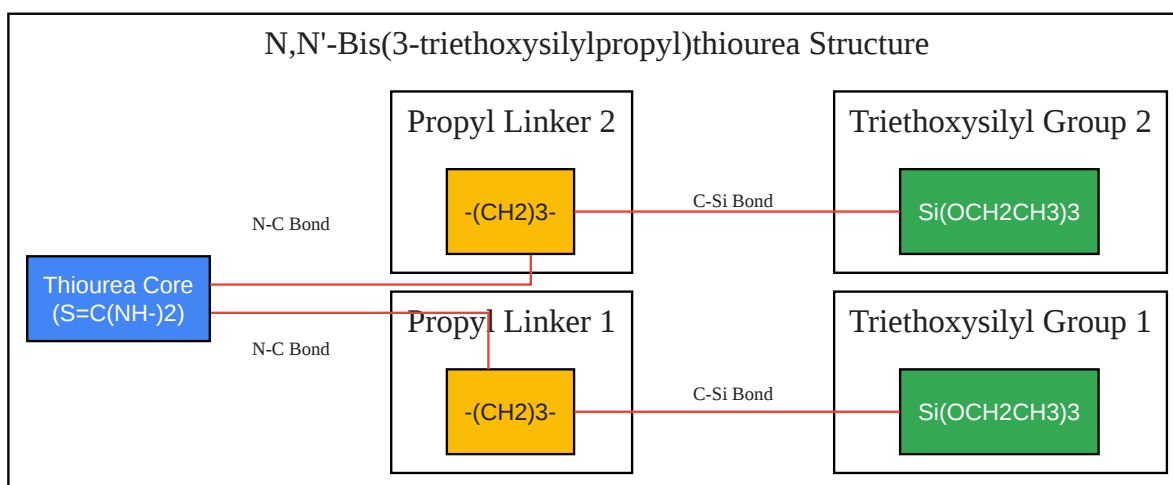
### Core Molecular Data

The essential molecular details of **N,N'-Bis(3-triethoxysilylpropyl)thiourea** are summarized below. This data is foundational for experimental design, quantitative analysis, and chemical modeling.

Property	Value
Molecular Formula	C <sub>19</sub> H <sub>44</sub> N <sub>2</sub> O <sub>6</sub> SSi <sub>2</sub> [1][2][3]
Molecular Weight	484.798 g/mol [1]
Molar Mass	484.8 g/mol [2]

## Chemical Structure and Logical Relationships

The structure of **N,N'-Bis(3-triethoxysilylpropyl)thiourea** is characterized by a central thiourea core to which two 3-(triethoxysilyl)propyl groups are attached at the nitrogen atoms. This bifunctional nature, with reactive silyl ethers and a thiourea linker, dictates its chemical behavior and applications.



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Caption: Logical diagram of **N,N'-Bis(3-triethoxysilylpropyl)thiourea**'s functional components.

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## References

- 1. [echemi.com](http://echemi.com) [[echemi.com](http://echemi.com)]
- 2. [chembk.com](http://chembk.com) [[chembk.com](http://chembk.com)]
- 3. N,N'-BIS[3-(TRIETHOXSILYL)PROPYL]THIOUREA, CasNo.69952-89-2 Chemlyte Solutions China (Mainland) [[chemlyte.lookchem.com](http://chemlyte.lookchem.com)]

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